

An In-depth Technical Guide to Manganese(II) Bromide Tetrahydrate ($MnBr_2 \cdot 4H_2O$)

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Compound of Interest

Compound Name:	Manganese(II) bromide tetrahydrate
Cat. No.:	B154674

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **manganese(II) bromide tetrahydrate** ($MnBr_2 \cdot 4H_2O$). It is intended to be a core resource for professionals in research, development, and manufacturing who utilize this versatile inorganic compound. This document details the material's properties, synthesis, chemical behavior, and safety protocols, with quantitative data presented in structured tables and key processes illustrated through diagrams.

Physical and Chemical Characteristics

Manganese(II) bromide tetrahydrate is a pale pink to reddish crystalline solid.^{[1][2]} It is known for its hygroscopic nature, readily absorbing moisture from the atmosphere.^[2] This compound is highly soluble in water and also shows solubility in alcohols like ethanol.^[2]

Table of Physical Properties

Property	Value	References
Molecular Formula	MnBr ₂ ·4H ₂ O	[3]
Molecular Weight	286.81 g/mol	[3]
Appearance	Pink to orange/red crystalline solid	[1][2]
Melting Point	64 °C (decomposes)	[4]
Solubility in Water	146 g/100 mL at 20 °C (for anhydrous)	[4]
Crystal System	Orthorhombic (for trans-MnBr ₂ ·4H ₂ O)	[5]
Space Group	Cmcm (for trans-MnBr ₂ ·4H ₂ O)	[5]

Table of Chemical Identifiers

Identifier	Value	References
CAS Number	10031-20-6	[2][4]
PubChem CID	19915385	[4]
EC Number	629-337-7	[4]
InChI Key	HHDPJRSXPOGIOP- UHFFFAOYSA-L	[4]
SMILES	O.O.O.[Mn+2].[Br-].[Br-]	[4]

Chemical Reactivity and Applications

Manganese(II) bromide serves as a versatile reagent and precursor in various chemical transformations. It is a source of manganese(II) ions and acts as a catalyst in numerous organic reactions. Its applications span organic synthesis, materials science, and biochemistry.

- Catalysis: Anhydrous MnBr₂ is employed as a catalyst in C-H bond alkylation and other cross-coupling reactions, offering an inexpensive alternative to precious metal catalysts.[6]

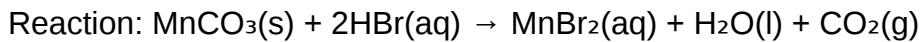
- Materials Science: It is a precursor for the synthesis of manganese-based hybrid materials, such as $(TBA)_2MnBr_4$ (TBA = tetrabutylammonium), which exhibit potential in optoelectronic applications like UV photodetection due to their stable green light emission.^[1] It is also used to prepare manganese oxide materials for batteries and pigments.
- Chemical Synthesis: The compound is a common starting material for the synthesis of other manganese complexes and coordination polymers.
- Biochemical Research: It is utilized in studies involving manganese-dependent enzymes as a source of Mn^{2+} ions.

Experimental Protocols

This section provides detailed methodologies for the synthesis of $MnBr_2 \cdot 4H_2O$ and a representative catalytic application.

Synthesis of Manganese(II) Bromide Tetrahydrate

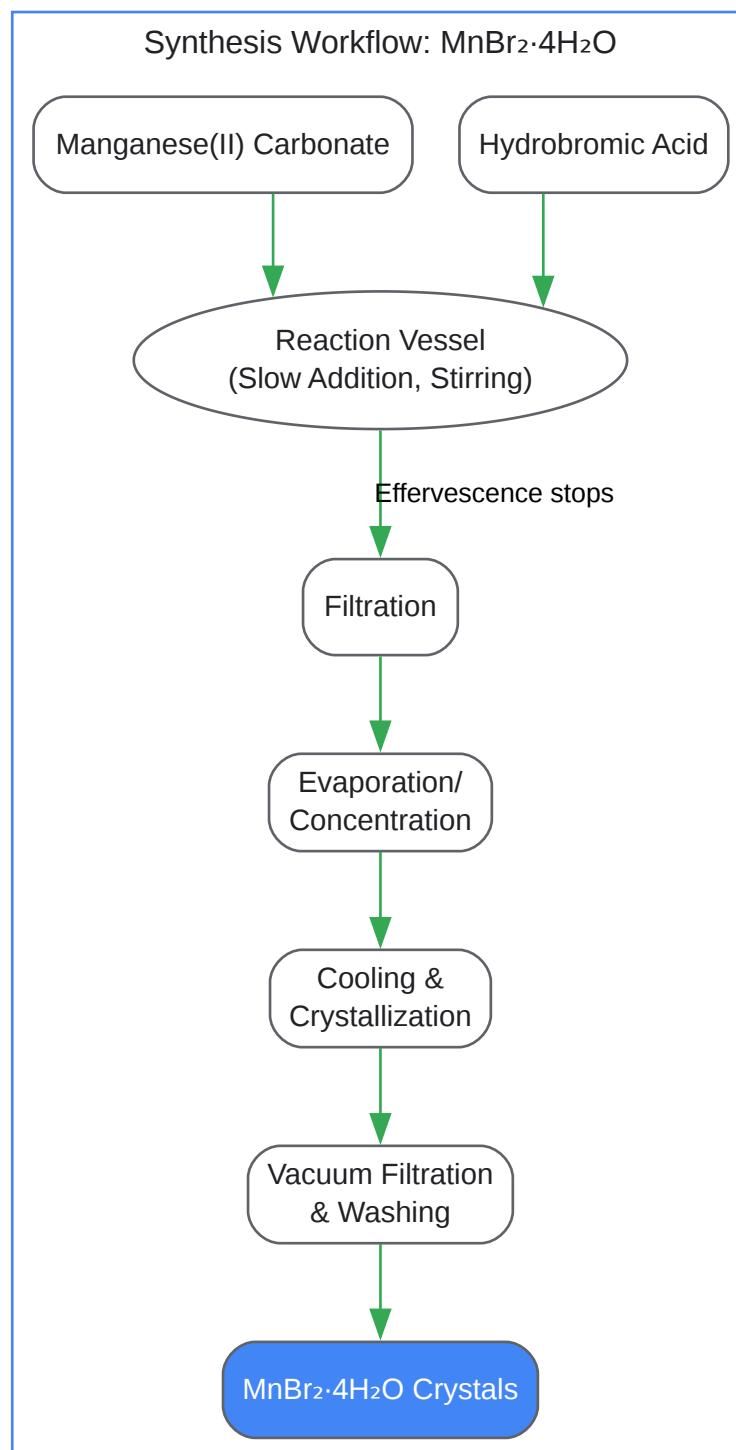
Manganese(II) bromide tetrahydrate can be synthesized through the reaction of manganese(II) carbonate with hydrobromic acid. This acid-base reaction yields the soluble manganese(II) bromide, carbon dioxide, and water. Subsequent crystallization from the aqueous solution affords the tetrahydrate form.

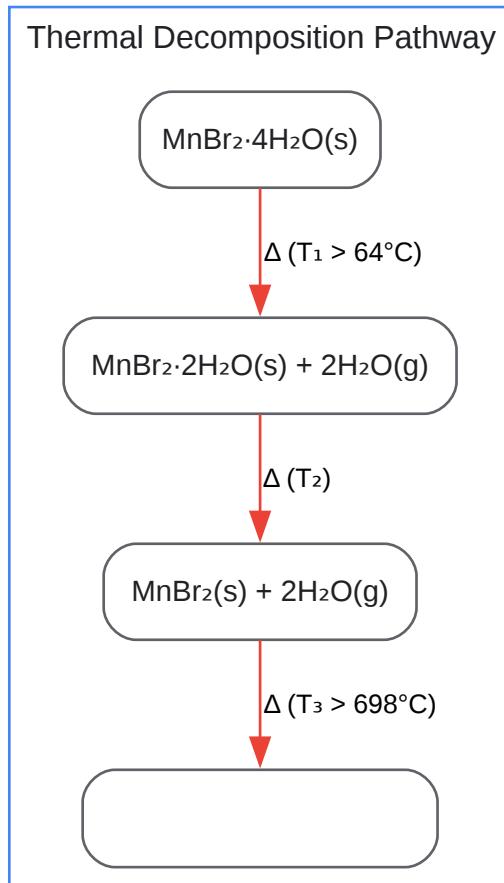


Protocol:

- Reaction Setup: In a fume hood, add a stoichiometric amount of manganese(II) carbonate powder to a stirred aqueous solution of 48% hydrobromic acid in a glass beaker. The addition should be performed slowly to control the effervescence from CO_2 evolution.
- Reaction Completion: Continue stirring the mixture at room temperature until all the manganese carbonate has reacted and gas evolution ceases. The resulting solution will be a pale pink.
- Filtration: Filter the solution to remove any unreacted starting material or solid impurities.

- Crystallization: Gently heat the filtrate to concentrate the solution. Allow the concentrated solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation and Drying: Collect the pink crystals of $\text{MnBr}_2 \cdot 4\text{H}_2\text{O}$ by vacuum filtration. Wash the crystals with a small amount of cold deionized water, followed by a cold ethanol wash. Dry the product under vacuum at room temperature.





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